

understanding the discovery of dCeMM2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: dCeMM2

Cat. No.: B15620477

[Get Quote](#)

An In-Depth Technical Guide to the Discovery of **dCeMM2**

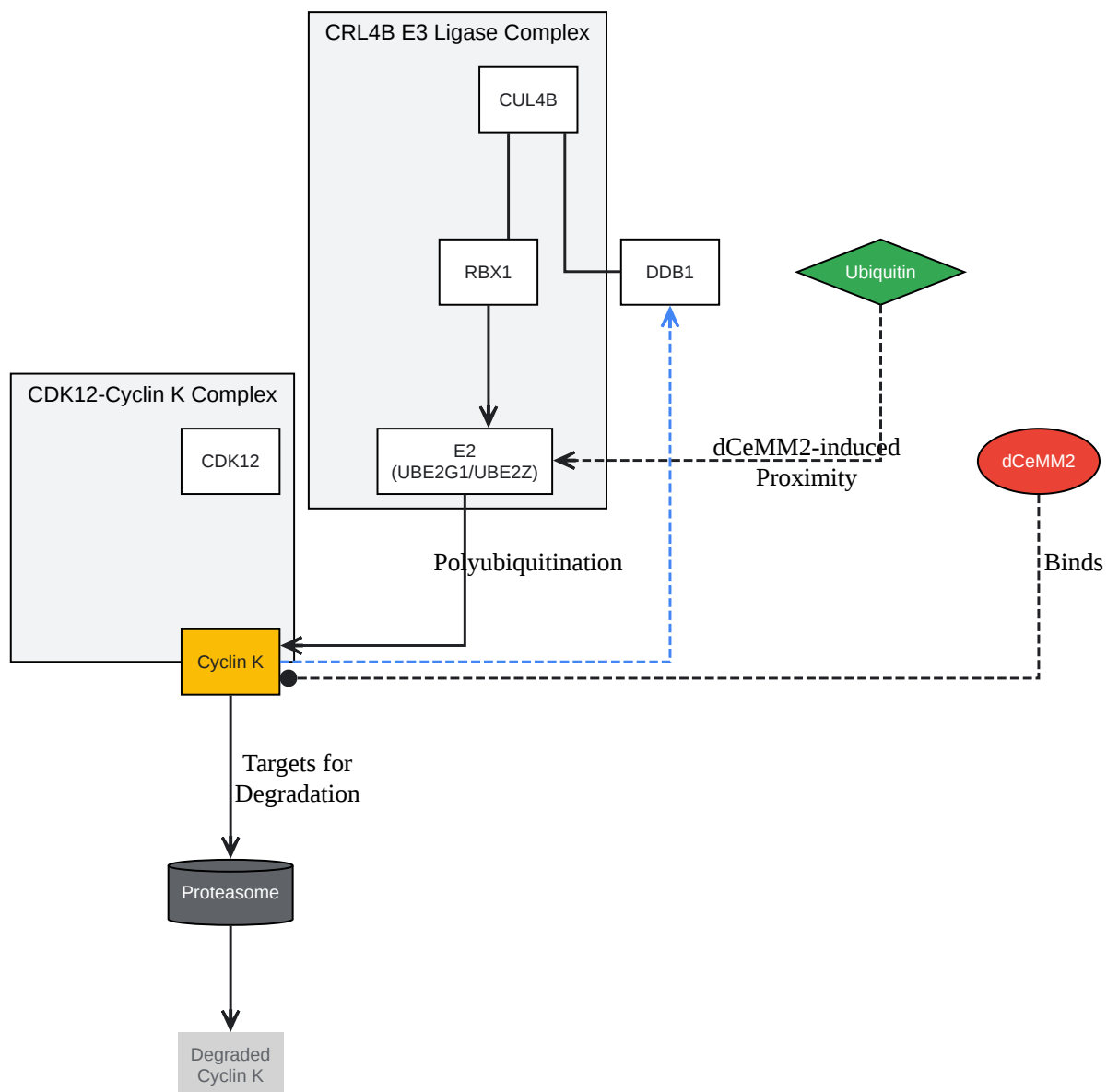
Abstract

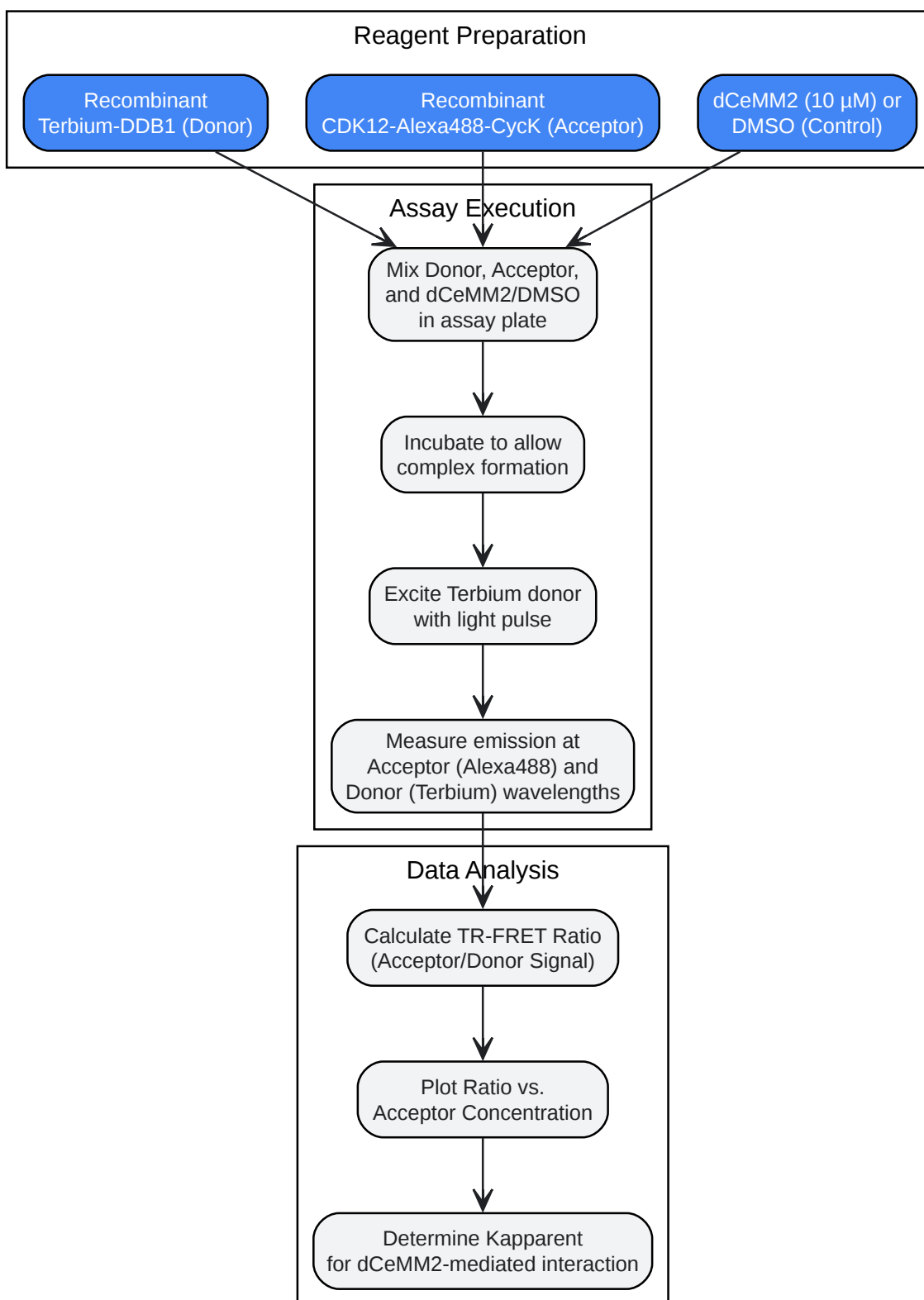
dCeMM2 is a rationally discovered molecular glue degrader that selectively induces the degradation of cyclin K.[1][2][3] It functions by promoting a novel protein-protein interaction between the CDK12-cyclin K complex and the DDB1-CUL4B (CRL4B) E3 ubiquitin ligase complex, leading to the ubiquitination and subsequent proteasomal degradation of cyclin K.[1][3][4][5] This guide provides a comprehensive overview of the discovery, mechanism of action, and key experimental data related to **dCeMM2**, intended for researchers and professionals in the field of drug development and chemical biology.

Mechanism of Action

dCeMM2 acts as a molecular glue, a small molecule that induces or stabilizes interactions between two proteins that would otherwise not interact. In this case, **dCeMM2** binds to the CDK12-cyclin K complex and enhances its affinity for DDB1, an adaptor protein for the CUL4B E3 ubiquitin ligase.[4][6] This induced proximity brings cyclin K close to the E3 ligase machinery, resulting in its polyubiquitination and targeting for degradation by the proteasome.[4] Notably, this mechanism does not require a dedicated substrate receptor (DCAF).[4][6] The degradation of cyclin K leads to the functional inhibition of CDK12 and CDK13, which are key regulators of transcriptional elongation.[4][5][6]

Signaling Pathway Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. dCeMM2 | Molecular Glues | Tocris Bioscience [tocris.com]
- 3. tenovapharma.com [tenovapharma.com]
- 4. Rational discovery of molecular glue degraders via scalable chemical profiling - PMC [pmc.ncbi.nlm.nih.gov]
- 5. axonmedchem.com [axonmedchem.com]
- 6. Discovery and design of molecular glue enhancers of CDK12–DDB1 interactions for targeted degradation of cyclin K - RSC Chemical Biology (RSC Publishing) DOI:10.1039/D4CB00190G [pubs.rsc.org]
- To cite this document: BenchChem. [understanding the discovery of dCeMM2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620477#understanding-the-discovery-of-dcemm2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com